

Technical Guide: Physical Properties of (5-Bromopyridin-3-yl)methanol Hydrochloride

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Compound of Interest

Compound Name: (5-Bromopyridin-3-yl)methanol
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical properties for **(5-Bromopyridin-3-yl)methanol hydrochloride** (CAS No. 22620-36-6). Due to the limited availability of specific experimental data for the hydrochloride salt in publicly accessible literature, this document also includes data for the corresponding free base, (5-Bromopyridin-3-yl)methanol (CAS No. 37669-64-0), for reference and comparative purposes. Furthermore, detailed, generalized experimental protocols for determining key physical properties are provided to guide researchers in their own characterization of this compound.

Data Presentation

The following table summarizes the known and predicted physical properties of **(5-Bromopyridin-3-yl)methanol hydrochloride** and its corresponding free base. It is important to note that specific experimental values for the melting point, boiling point, and solubility of the hydrochloride salt are not readily available and require experimental determination.

Property	(5-Bromopyridin-3-yl)methanol hydrochloride	(5-Bromopyridin-3-yl)methanol (Free Base)
CAS Number	22620-36-6	37669-64-0
Molecular Formula	C ₆ H ₇ BrClNO	C ₆ H ₆ BrNO[1]
Molecular Weight	224.48 g/mol	188.02 g/mol [1]
Appearance	Data not available	Liquid or Low Melting Solid, Clear pale yellow[1]
Melting Point	Data not available	27 °C[1]
Boiling Point	Data not available	291.5 ± 25.0 °C (Predicted)[1]
Solubility	Data not available	Data not available
Density	Data not available	1.67 g/cm ³ (Predicted)[1]
pKa	Data not available	13.29 ± 0.10 (Predicted)[1]

Experimental Protocols

The following are detailed, generalized methodologies for determining the melting point and solubility of a solid chemical compound like **(5-Bromopyridin-3-yl)methanol hydrochloride**.

Determination of Melting Point

The melting point of a solid is a critical physical property that indicates its purity. A sharp melting point over a narrow range typically signifies a pure compound, while a broad melting range often suggests the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** If the sample consists of large crystals, gently pulverize a small amount to a fine powder using a clean, dry mortar and pestle.
- **Loading the Capillary Tube:** Introduce the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Approximate Melting Point Determination (if unknown):** Heat the sample at a rapid rate (e.g., 10-20 °C per minute) to determine an approximate melting range.
- **Accurate Melting Point Determination:** Allow the apparatus to cool. Using a fresh sample, heat at a moderate rate until the temperature is about 15-20 °C below the approximate melting point. Then, decrease the heating rate to 1-2 °C per minute.
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has completely melted (the end of the melting range).

Determination of Solubility

Solubility is the property of a solid solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance is typically expressed as the maximum amount of solute that can dissolve in a certain amount of solvent at a specific temperature.

Apparatus:

- Analytical balance

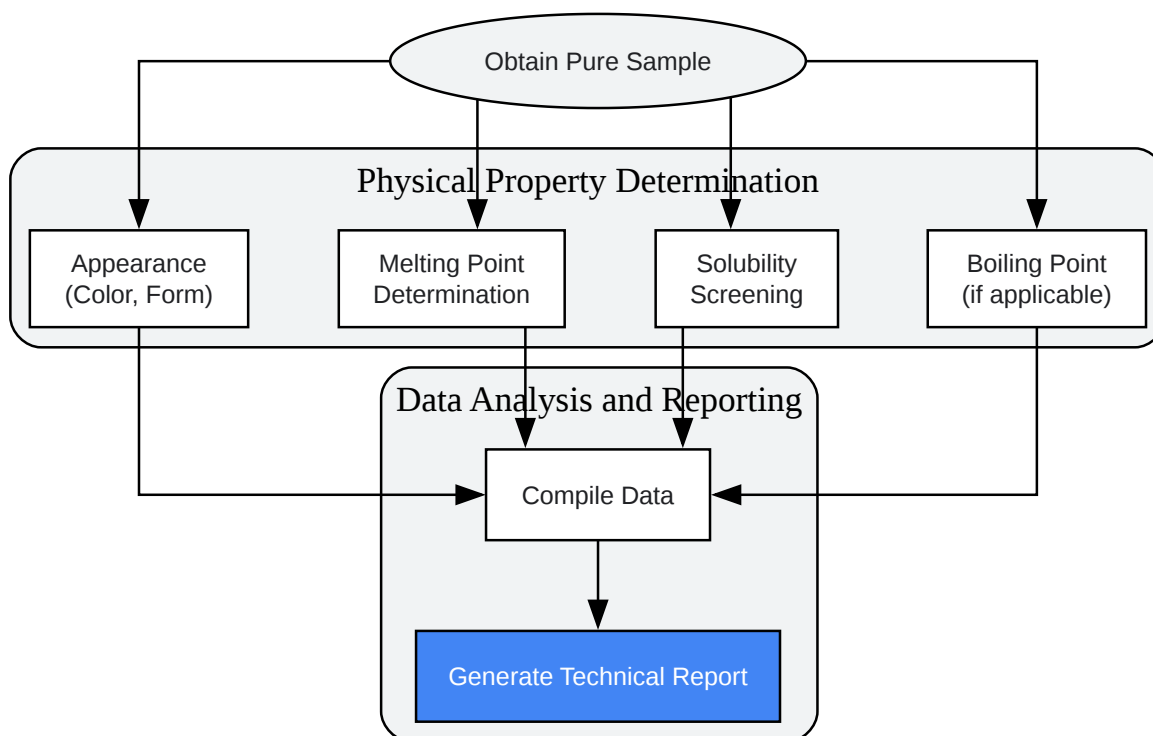
- Vials or test tubes with closures
- Vortex mixer or shaker bath
- Temperature-controlled environment (e.g., water bath or incubator)
- Filtration device (e.g., syringe filters)
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- **Solvent Selection:** Choose a range of relevant solvents for testing (e.g., water, ethanol, methanol, DMSO).
- **Sample Preparation:** Accurately weigh an excess amount of the solid compound into a series of vials.
- **Solvent Addition:** Add a known volume of the selected solvent to each vial.
- **Equilibration:** Seal the vials and agitate them at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A vortex mixer or a shaker bath can be used for agitation.
- **Phase Separation:** Allow the vials to stand undisturbed at the constant temperature until the undissolved solid settles.
- **Sample Collection and Filtration:** Carefully withdraw a sample from the supernatant (the clear liquid phase) using a syringe. Immediately filter the sample through a syringe filter (e.g., 0.22 μm) to remove any undissolved particles.
- **Dilution and Analysis:** Dilute the filtered solution with a known volume of an appropriate solvent. Analyze the concentration of the compound in the diluted solution using a calibrated analytical method.
- **Calculation:** Calculate the solubility of the compound in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Mandatory Visualization

The following diagram illustrates a general workflow for the determination of the physical properties of a chemical compound.



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Caption: Workflow for Physical Property Characterization.

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References

- 1. 5-Bromo-3-pyridinemethanol | 37669-64-0 [chemicalbook.com]

- To cite this document: BenchChem. [Technical Guide: Physical Properties of (5-Bromopyridin-3-yl)methanol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1290504#5-bromopyridin-3-yl-methanol-hydrochloride-physical-properties>]

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